

Acid Red 42 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid red 42

CAS No.: 39280-62-1

Cat. No.: B15557048

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In-Depth Technical Guide to Acid Red 42

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Properties

Acid Red 42, identified by the CAS number 6245-60-9, is a monoazo acid dye.^{[1][2][3]} It is also known by its Colour Index name, C.I. 17070.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety information.

Physicochemical Data

A summary of the key quantitative data for **Acid Red 42** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	6245-60-9	[1] [2] [3]
C.I. Number	17070	[1] [2]
Molecular Formula	C22H16N3NaO6S2	[1] [2] [3]
Molecular Weight	505.5 g/mol	[1] [2]
Appearance	Red powder	
Solubility	Soluble in water (red solution), Soluble in ethanol (purplish-red solution)	[1]

Chemical Behavior

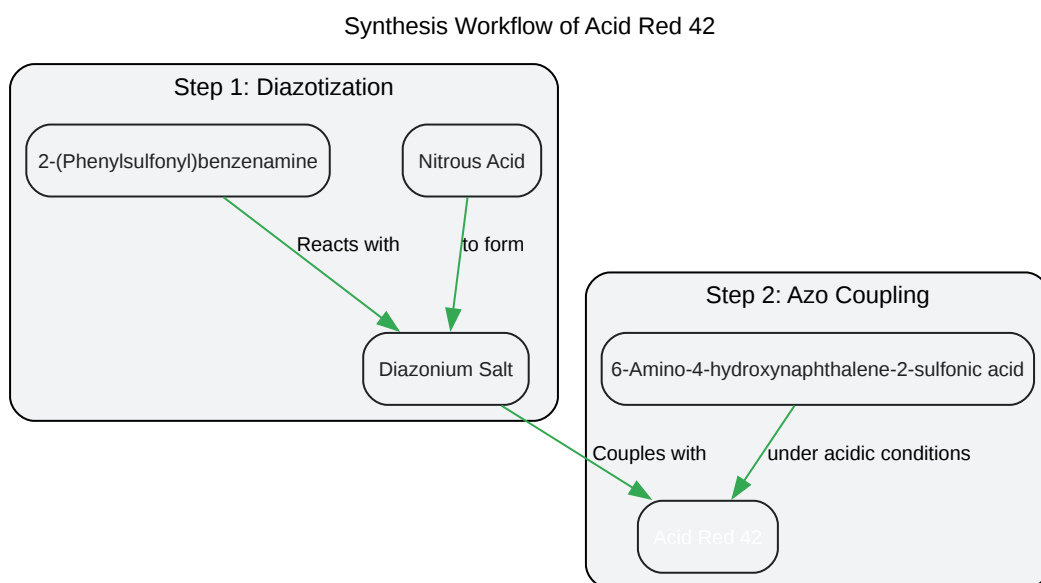
Acid Red 42 exhibits distinct color changes in the presence of strong acids and bases. In a solution with strong sulfuric acid, it appears dark purple, which dilutes to orange.[\[1\]](#) When a strong hydrochloric acid is added to its aqueous solution, a red-brown precipitate is formed.[\[1\]](#) Conversely, the addition of sodium hydroxide results in a purplish-red precipitate.[\[1\]](#)

Synthesis

The synthesis of **Acid Red 42** involves a two-step process: diazotization followed by an azo coupling reaction.

Synthesis Workflow

The synthesis of **Acid Red 42** is a standard procedure for creating azo dyes. The process begins with the diazotization of an aromatic amine, followed by its coupling to a suitable coupling component.



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Caption: Synthesis of **Acid Red 42** via diazotization and azo coupling.

Experimental Protocol: Synthesis of Acid Red 42

Materials:

- 2-(Phenylsulfonyl)benzenamine
- Sodium nitrite
- Hydrochloric acid
- 6-Amino-4-hydroxynaphthalene-2-sulfonic acid

- Ice
- Water
- Sodium hydroxide (for pH adjustment)

Procedure:

- Diazotization:
 1. Dissolve 2-(Phenylsulfonyl)benzenamine in a solution of hydrochloric acid and water.
 2. Cool the mixture to 0-5 °C in an ice bath.
 3. Slowly add a cold aqueous solution of sodium nitrite to the mixture while maintaining the temperature below 5 °C.
 4. Stir the mixture for 30-60 minutes to ensure complete formation of the diazonium salt.
- Azo Coupling:
 1. In a separate vessel, dissolve 6-Amino-4-hydroxynaphthalene-2-sulfonic acid in water. Adjust to a slightly acidic pH if necessary.
 2. Cool the coupling agent solution to 0-5 °C.
 3. Slowly add the previously prepared diazonium salt solution to the coupling agent solution.
 4. Maintain the temperature below 10 °C and stir the reaction mixture for several hours until the coupling is complete. The completion of the reaction can be monitored by techniques such as thin-layer chromatography.
 5. The resulting **Acid Red 42** dye will precipitate from the solution.
- Isolation and Purification:
 1. Filter the precipitated dye from the reaction mixture.
 2. Wash the filter cake with a cold brine solution to remove impurities.

3. Dry the purified **Acid Red 42** powder in a vacuum oven at a controlled temperature.

Applications in Research

Acid dyes like **Acid Red 42** are primarily used in the textile industry for dyeing protein fibers such as wool and silk. In a research context, their anionic nature allows them to bind to cationic components of cells and tissues, making them useful as biological stains.

Histological Staining

While specific protocols for **Acid Red 42** in histological staining are not widely published, a general protocol for acid dyes can be adapted for its use as a counterstain, for example, in a trichrome staining method to differentiate cytoplasm and muscle fibers from collagen.

Experimental Protocol: General Acid Dye Staining for Histology

This protocol provides a general framework for using an acid dye like **Acid Red 42** as a counterstain after nuclear staining with hematoxylin.

Materials:

- Paraffin-embedded tissue sections on slides
- Xylene
- Graded ethanol series (100%, 95%, 70%)
- Harris's Hematoxylin
- Acid alcohol (1% HCl in 70% ethanol)
- Scott's tap water substitute (or other bluing agent)
- **Acid Red 42** staining solution (0.5% w/v in 1% acetic acid)
- Dehydrating agents and clearing agents

- Mounting medium

Procedure:

- Deparaffinization and Rehydration:

1. Immerse slides in two changes of xylene for 5 minutes each.
2. Hydrate the sections by passing them through a graded series of alcohol: two changes of 100% ethanol for 3 minutes each, followed by 95% ethanol and 70% ethanol for 3 minutes each.
3. Rinse well in running tap water.

- Nuclear Staining:

1. Stain in Harris's Hematoxylin for 5-10 minutes.
2. Rinse in running tap water.
3. Differentiate briefly in 1% acid alcohol.
4. Wash in running tap water.
5. Blue the sections in Scott's tap water substitute for 1-2 minutes.
6. Wash in running tap water.

- Counterstaining with **Acid Red 42**:

1. Immerse the slides in the 0.5% **Acid Red 42** solution for 3-5 minutes.
2. Briefly rinse in distilled water to remove excess stain.

- Dehydration and Mounting:

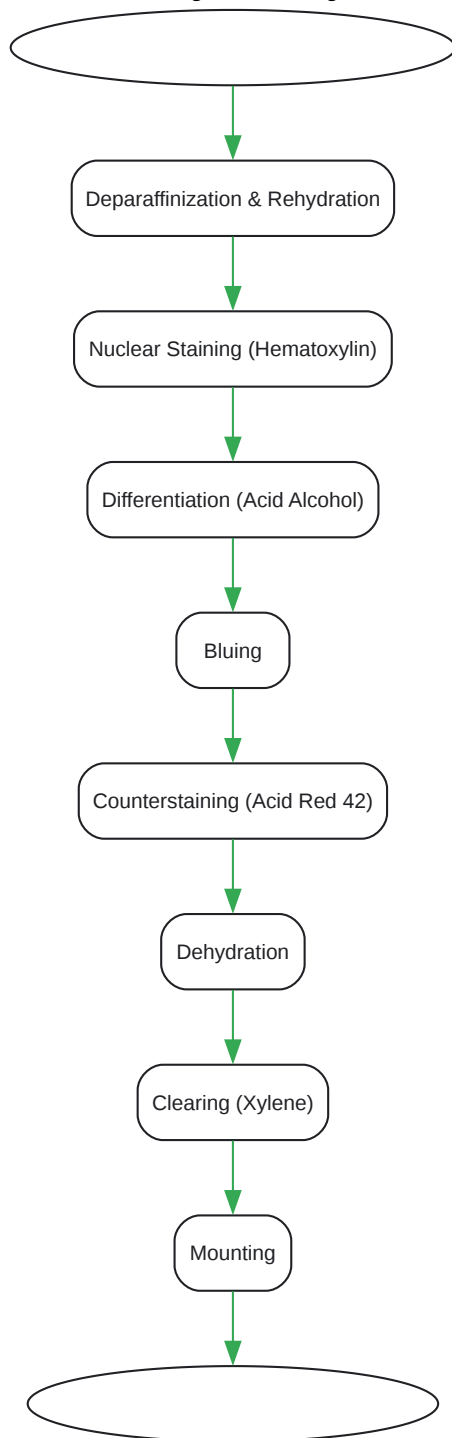
1. Dehydrate the sections through a graded series of alcohols (95% and 100%).
2. Clear in two changes of xylene.

3. Mount with a permanent mounting medium.

Staining Workflow

The following diagram illustrates the logical flow of a typical histological staining procedure using an acid dye as a counterstain.

General Histological Staining Workflow



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Caption: Workflow for histological staining with a nuclear and counterstain.

Safety and Handling

As with all chemical reagents, **Acid Red 42** should be handled with appropriate safety precautions. A comprehensive Safety Data Sheet (SDS) should be consulted before use. General safety measures include:

- Personal Protective Equipment (PPE): Wear a lab coat, safety goggles, and chemical-resistant gloves.
- Ventilation: Handle the powdered dye in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place away from incompatible materials.
- Disposal: Dispose of waste according to institutional and local regulations.

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- To cite this document: BenchChem. [Acid Red 42 CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557048/docs#acid-red-42-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15557048/docs#acid-red-42-cas-number-and-molecular-weight)

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